

# A Comprehensive Technical Guide to the Safety and Handling of Nonafluorohexyl Methacrylate

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## Compound of Interest

**Compound Name:** 3,3,4,4,5,5,6,6,6-Nonafluorohexyl methacrylate

**Cat. No.:** B167916

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This guide provides an in-depth overview of the safety data, handling precautions, and emergency procedures for nonafluorohexyl methacrylate. It is intended for researchers, scientists, and professionals in drug development who may work with this substance. All quantitative data is presented in structured tables for clarity, and key procedures are visualized using workflow diagrams.

## Chemical Identification

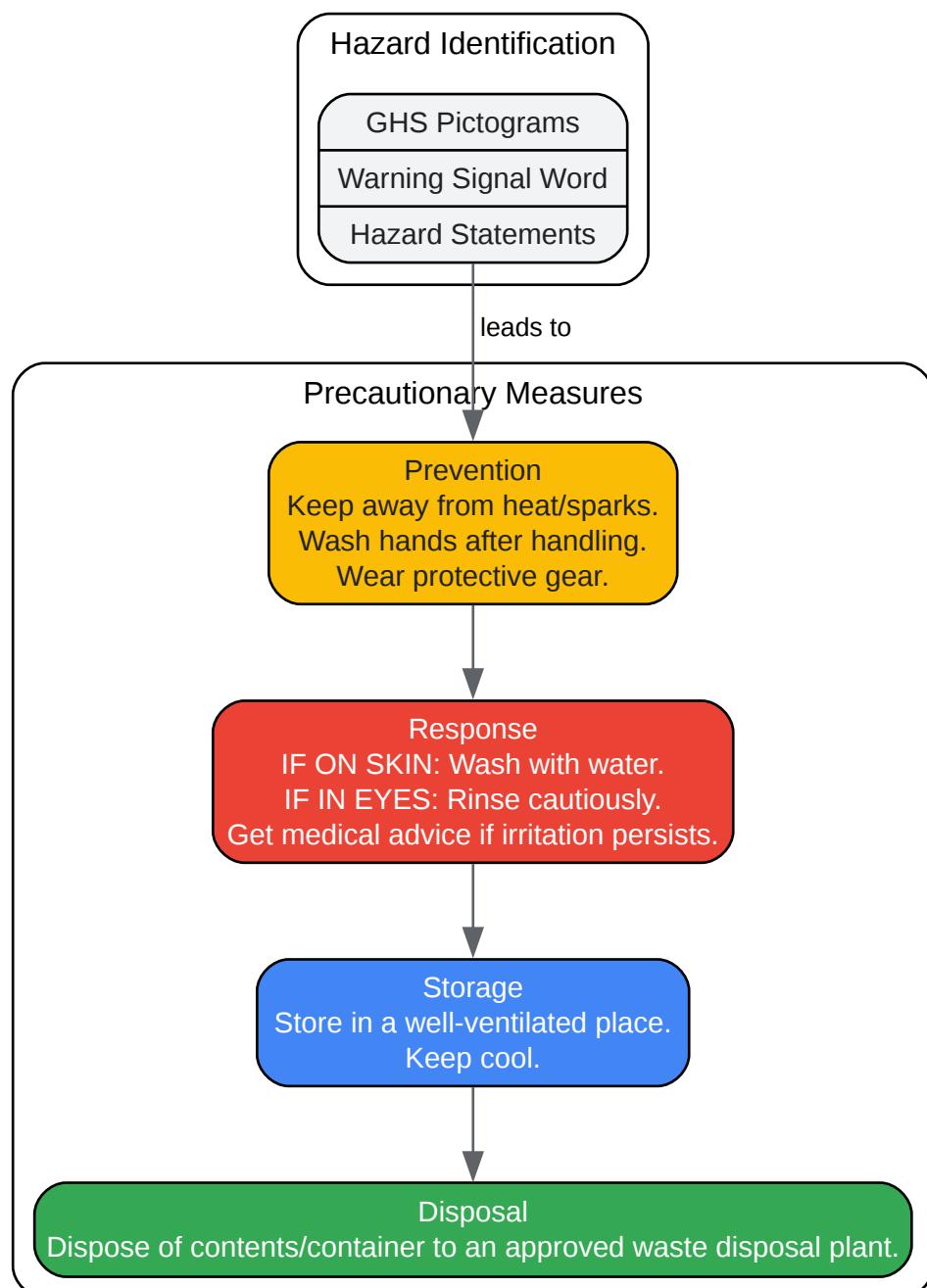
Identifier	Value
Chemical Name	1H,1H,2H,2H-Nonafluorohexyl Methacrylate
Synonyms	N/A
CAS Number	1799-84-4[1]
Molecular Formula	C <sub>10</sub> H <sub>9</sub> F <sub>9</sub> O <sub>2</sub> [1]
Molecular Weight	332.17 g/mol [1]
Stabilizer	Typically stabilized with MEHQ (Monomethyl ether hydroquinone) or TBC (tert-Butylcatechol) [1]

## Hazard Identification and Classification

Nonafluorohexyl methacrylate is classified as a hazardous chemical. The following table summarizes its classification according to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS).

Hazard Class	Category	Hazard Statement
Flammable Liquids	Category 4	H227: Combustible liquid <a href="#">[2]</a>
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation <a href="#">[2]</a>
Serious Eye Damage/Eye Irritation	Category 2A	H319: Causes serious eye irritation <a href="#">[2]</a>
Skin Sensitization	Category 1	H317: May cause an allergic skin reaction <a href="#">[2]</a>
Specific Target Organ Toxicity (Single Exposure)	Category 3	H335: May cause respiratory irritation <a href="#">[2]</a>

#### Hazard Communication Workflow



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A diagram illustrating the flow from hazard identification to precautionary measures.

## Physical and Chemical Properties

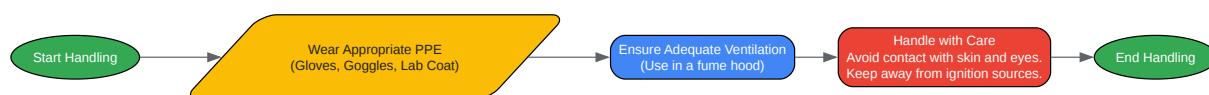
The known physical and chemical properties of nonafluorohexyl methacrylate are summarized below.

Property	Value	Source
Physical State	Liquid	<a href="#">[1]</a>
Color	Colorless	<a href="#">[1]</a>
Odor	Strong, characteristic	<a href="#">[3]</a>
Specific Gravity	1.42	<a href="#">[1]</a>
Refractive Index	1.35	<a href="#">[1]</a>
Boiling Point	68-70 °C (154-158 °F) at 5 hPa	<a href="#">[2]</a>
Melting Point	Not available	<a href="#">[1]</a>
Flash Point	> 93.3 °C (> 200 °F)	
Solubility	Insoluble in water. Soluble in most organic solvents.	<a href="#">[4]</a> <a href="#">[5]</a>

## Handling, Storage, and Personal Protective Equipment

Proper handling and storage are crucial to minimize risks. Always use this chemical in a well-ventilated area and take precautionary measures against static discharge.

### Safe Handling Workflow



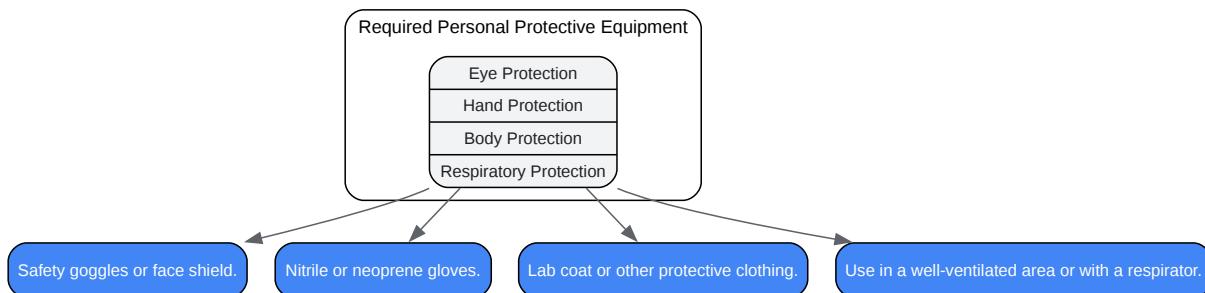
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A workflow for the safe handling of nonafluorohexyl methacrylate.

### Storage Conditions

Condition	Requirement
Temperature	Store in a cool, shaded area. Keep at a temperature not exceeding 30°C (86°F). <a href="#">[6]</a>
Ventilation	Store in a well-ventilated place. <a href="#">[6]</a>
Container	Keep container tightly closed. <a href="#">[6]</a>
Incompatible Materials	Acids, bases, amines, halogens, peroxides, and reducing agents. <a href="#">[3]</a>
Other	Protect from sunlight. Maintain inhibitor levels. <a href="#">[3]</a> <a href="#">[6]</a>

## Personal Protective Equipment (PPE) Requirements



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Recommended personal protective equipment for handling the substance.

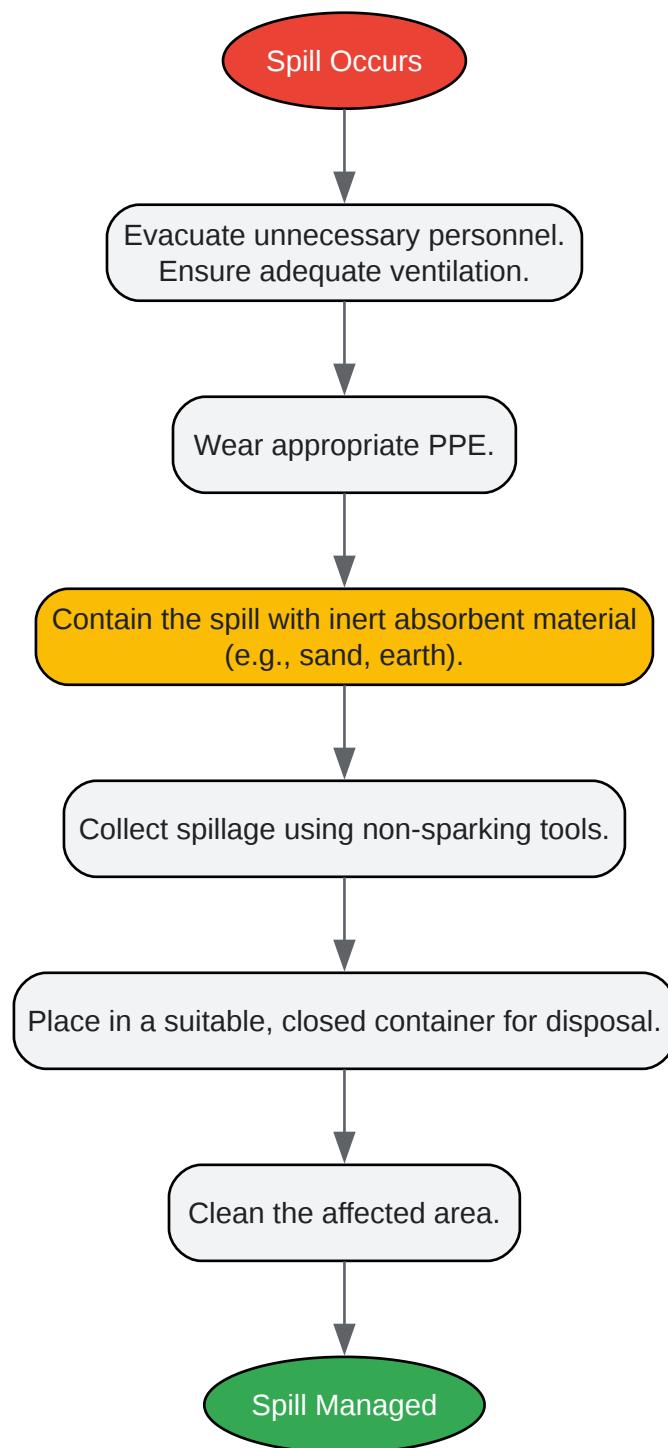
## Emergency Procedures

In case of an emergency, follow these procedures promptly.

### First-Aid Measures

Exposure Route	First-Aid Procedure
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.
Skin Contact	Take off immediately all contaminated clothing. Wash off with plenty of water. If skin irritation occurs, get medical advice/attention.
Inhalation	Remove person to fresh air and keep comfortable for breathing. Get medical advice/attention if you feel unwell.
Ingestion	Rinse mouth. Get medical advice/attention.

#### Accidental Release (Spill) Response Workflow



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A stepwise procedure for managing an accidental spill.

## Fire-Fighting Measures

Condition	Recommendation
Suitable Extinguishing Media	Dry sand, dry chemical, or alcohol-resistant foam. Carbon dioxide (CO <sub>2</sub> ). <a href="#">[3]</a>
Unsuitable Extinguishing Media	Water spray or stream may be ineffective. <a href="#">[7]</a>
Specific Hazards	Vapors are heavier than air and may travel to a source of ignition and flash back. <a href="#">[8]</a> Containers may explode when heated. <a href="#">[8]</a>
Protective Equipment	Wear self-contained breathing apparatus (SCBA) and full protective gear. <a href="#">[3]</a> <a href="#">[8]</a>

## Toxicological Information

The toxicological properties of nonafluorohexyl methacrylate have not been exhaustively investigated. The available data indicates that it is an irritant and a potential sensitizer.

Effect	Observation
Acute Toxicity	No specific data available for nonafluorohexyl methacrylate. Related methacrylates show low acute toxicity.
Skin Irritation	Causes skin irritation. <a href="#">[2]</a>
Eye Irritation	Causes serious eye irritation. <a href="#">[2]</a>
Respiratory Irritation	May cause respiratory irritation. <a href="#">[2]</a>
Skin Sensitization	May cause an allergic skin reaction. <a href="#">[2]</a>
Carcinogenicity	No components of this product present at levels greater than or equal to 0.1% are identified as probable, possible or confirmed human carcinogens by IARC or NTP. <a href="#">[9]</a>
Germ Cell Mutagenicity	No data available.
Reproductive Toxicity	No data available.

## Experimental Protocols and Signaling Pathways

Detailed experimental protocols for the toxicological assessment of nonafluorohexyl methacrylate are not publicly available in the cited safety data sheets. Toxicological evaluations for skin and eye irritation typically follow standardized OECD or EPA guidelines, but the specific study reports for this compound were not found.

Furthermore, there is no information available in the public domain regarding the interaction of nonafluorohexyl methacrylate with specific cellular signaling pathways. As a monomer primarily used in polymerization, it is not expected to have specific biological targets in the same way a pharmaceutical agent would. Its toxicity is generally considered to be related to its irritant and sensitizing properties.

## Disposal Considerations

Dispose of contents and containers in accordance with local, regional, and national regulations. Chemical waste generators must determine whether a discarded chemical is classified as a hazardous waste.<sup>[3]</sup> Do not allow the product to enter drains.<sup>[10]</sup>

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